

D13-9001: A Technical Guide to a Potent Efflux Pump Inhibitor

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Compound of Interest

Compound Name: D13-9001

Cat. No.: B15567531

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Abstract

D13-9001 is a potent, small-molecule inhibitor of the Resistance-Nodulation-Division (RND) family of efflux pumps, specifically targeting MexAB-OprM in *Pseudomonas aeruginosa* and AcrAB-TolC in *Escherichia coli*.^{[1][2][3]} By blocking the action of these pumps, **D13-9001** restores the efficacy of antibiotics that are otherwise expelled from the bacterial cell, offering a promising strategy to combat multidrug resistance. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and key experimental data related to **D13-9001**.

Chemical Structure and Physicochemical Properties

D13-9001 is a complex pyridopyrimidine derivative with a quaternary ammonium salt side chain, which contributes to its high solubility.^{[1][4]}

Chemical Structure:

- IUPAC Name: Ethanaminium, N-(carboxymethyl)-2-[[[(3R)-1-[8-[[[4-(1,1-dimethylethyl)-2-thiazolyl]amino]carbonyl]-4-oxo-3-[(1E)-2-(2H-tetrazol-5-yl)ethenyl]-4H-pyrido[1,2-a]pyrimidin-2-yl]-3-piperidinyl]oxy]carbonyl]amino]-N,N-dimethyl-, inner salt
- SMILES: CC(C)(C)C1=CSC(=N1)NC(=O)C2=CC3=NC(=C(C(=O)N3C=C2)C=CC4=NNN=N4)N5CCCC(C5)OC(=O)NCC(=O)O

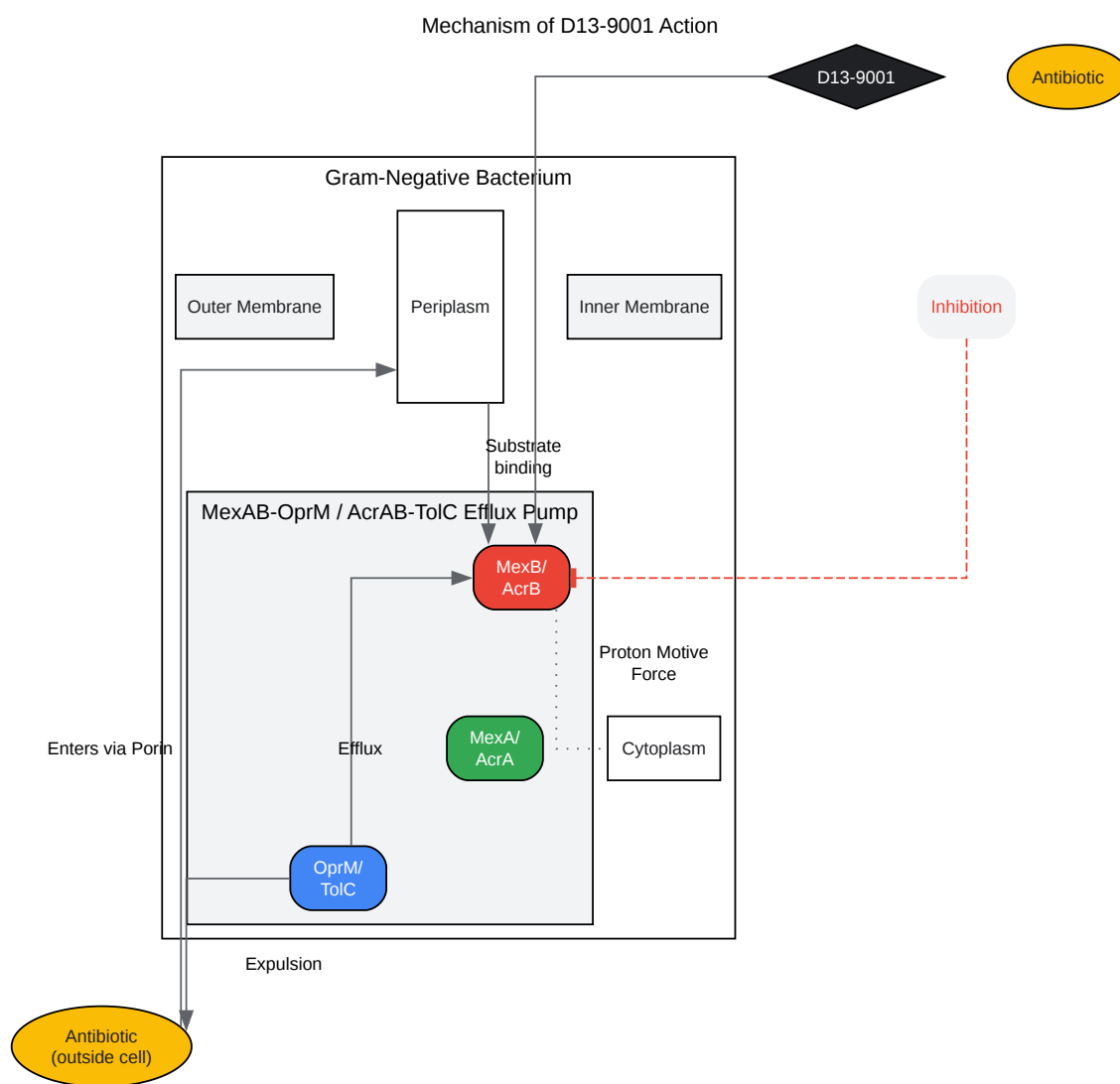
Physicochemical and Pharmacological Properties:

Property	Value	Reference
Molecular Formula	C63H81N22O11S2	
Molecular Weight	1386.60 g/mol	
Solubility	747 µg/mL (at pH 6.8)	
In Vitro Potency (MPC)	2 µg/mL (potentiating levofloxacin and aztreonam)	
Binding Affinity (KD)	1.15 µM (for AcrB in E. coli)	
Binding Affinity (KD)	3.57 µM (for MexB in P. aeruginosa)	

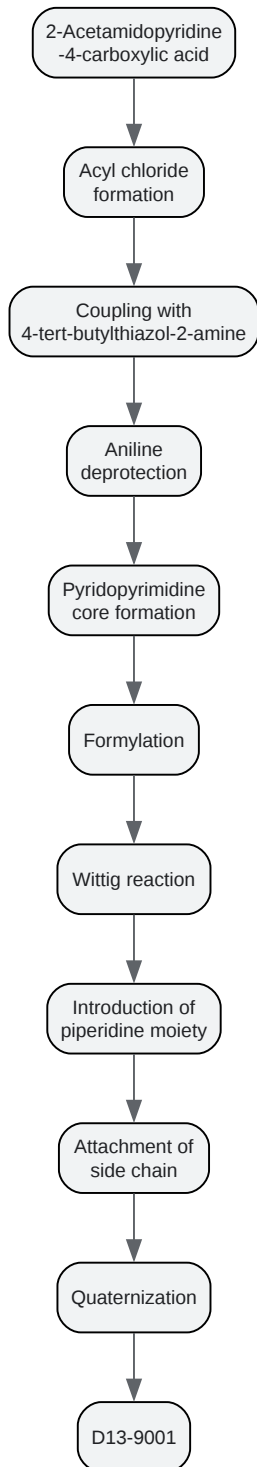
Mechanism of Action: Inhibition of the MexAB-OprM/AcrAB-TolC Efflux Pump

D13-9001 functions by directly binding to the inner membrane transporter protein of the RND efflux pump system, namely MexB in *P. aeruginosa* and AcrB in *E. coli*. This binding occurs within a specific region of the protein known as the "hydrophobic trap," which is a narrow depression in the deep substrate-binding pocket.

The interaction of **D13-9001** with this hydrophobic trap is thought to prevent the conformational changes in the transporter protein that are necessary for the extrusion of antibiotics. This non-competitive inhibition effectively shuts down the efflux pump, leading to the accumulation of antibiotics within the bacterial cell to toxic levels.



D13-9001 Synthesis Workflow

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